

A Comparative Guide to the Spectroscopic Characterization of Piperonyl Amine Derivatives

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Compound of Interest

Compound Name: *N*-(1,3-benzodioxol-5-ylmethyl)cyclopropanamine
CAS No.: 643007-93-6
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For researchers, scientists, and drug development professionals, the unambiguous structural elucidation of novel compounds is paramount. Piperonyl amine derivatives, a class of compounds with significant applications in pharmaceuticals and as precursors in the synthesis of various bioactive molecules, often present unique challenges in their characterization.^[1] This guide provides an in-depth, comparative analysis of the primary spectroscopic techniques used to characterize these molecules, offering field-proven insights and detailed experimental protocols to ensure accurate and reproducible results.

The piperonyl moiety, with its characteristic methylenedioxy bridge, imparts distinct spectroscopic signatures that are critical for identification. This guide will explore how Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), Fourier-Transform Infrared (FTIR) Spectroscopy, and UV-Vis Spectroscopy can be synergistically employed for the comprehensive characterization of piperonyl amine derivatives. We will move beyond a simple listing of techniques to explain the causality behind experimental choices, ensuring a self-validating system of protocols.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Cornerstone of Structural Elucidation

NMR spectroscopy is arguably the most powerful tool for the unambiguous structural determination of organic molecules like piperonyl amine derivatives.^[2] It provides detailed information about the chemical environment, connectivity, and spatial arrangement of atoms within a molecule.

¹H NMR Spectroscopy: Mapping the Proton Environment

Proton NMR (¹H NMR) provides a detailed map of the hydrogen atoms in a molecule. For piperonyl amine derivatives, the ¹H NMR spectrum exhibits several characteristic signals:

- **Aromatic Protons:** The three protons on the benzene ring of the piperonyl group typically appear as a complex multiplet or as distinct doublets and doublet of doublets in the aromatic region (δ 6.5-7.5 ppm). Their specific splitting patterns are crucial for confirming the substitution pattern on the aromatic ring.
- **Methylenedioxy Protons:** A sharp singlet corresponding to the two protons of the -O-CH₂-O- group is a hallmark of the piperonyl moiety and is typically observed around δ 5.9-6.1 ppm.^{[3][4]}
- **Benzylic and Amine Protons:** The chemical shifts and multiplicities of the protons on the carbon adjacent to the amine group (benzylic protons) and the amine protons themselves are highly dependent on the specific derivatization of the amine. These signals provide key information about the substituent on the nitrogen atom.

¹³C NMR Spectroscopy: Probing the Carbon Skeleton

Carbon-13 NMR (¹³C NMR) complements ¹H NMR by providing information about the carbon framework of the molecule. Key signals for piperonyl amine derivatives include:

- **Aromatic Carbons:** The six carbons of the benzene ring will appear in the aromatic region (δ 100-150 ppm).
- **Methylenedioxy Carbon:** The carbon of the -O-CH₂-O- group gives a characteristic signal around δ 101-102 ppm.^{[3][4]}

- **Benzylic Carbon:** The carbon atom attached to the amine group will have a chemical shift influenced by the nature of the amine substituent.

Comparative ^1H and ^{13}C NMR Data for Piperonyl Amine and its Derivatives

Compound	Solvent	^1H NMR (δ , ppm)	^{13}C NMR (δ , ppm)
Piperonyl Amine	CDCl_3	6.78-6.72 (m, 3H, Ar-H), 5.88 (s, 2H, O-CH ₂ -O), 3.72 (s, 2H, CH ₂ -NH ₂), 1.44 (br s, 2H, NH ₂)[5]	147.9, 146.5, 134.5, 121.3, 108.3, 108.1 (Ar-C), 101.0 (O-CH ₂ -O), 46.5 (CH ₂ -NH ₂)
N-Acetylpiperonylamine	CDCl_3	~6.7 (m, 3H, Ar-H), ~5.9 (s, 2H, O-CH ₂ -O), ~4.3 (d, 2H, CH ₂ -NH), ~5.8 (br t, 1H, NH), ~2.0 (s, 3H, COCH ₃)	~170.0 (C=O), ~147.5, ~146.8, ~132.0, ~121.0, ~108.5, ~108.2 (Ar-C), ~101.2 (O-CH ₂ -O), ~44.0 (CH ₂ -NH), ~23.0 (COCH ₃)
N-Benzoylpiperonylamine	CDCl_3	~7.8-7.4 (m, 5H, Ar-H of benzoyl), ~6.8 (m, 3H, Ar-H of piperonyl), ~6.0 (s, 2H, O-CH ₂ -O), ~4.6 (d, 2H, CH ₂ -NH), ~6.5 (br t, 1H, NH)	~167.5 (C=O), ~147.8, ~147.0, ~134.0, ~131.5, ~128.5, ~127.0 (Ar-C), ~101.5 (O-CH ₂ -O), ~44.5 (CH ₂ -NH)

Note: The chemical shifts for the derivatives are approximate and can vary based on the specific compound and experimental conditions.

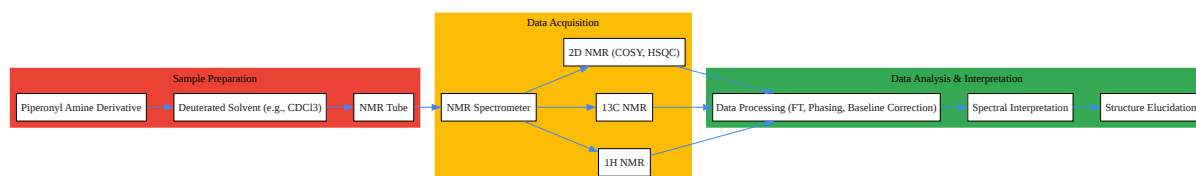
Experimental Protocol: NMR Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of the piperonyl amine derivative in approximately 0.6 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a 5 mm NMR tube. The choice of

solvent is critical and should be based on the solubility of the compound and its chemical inertness.[6]

- Instrument Setup:
 - Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion and resolution.
 - Tune and shim the probe to optimize the magnetic field homogeneity.
- Data Acquisition:
 - ^1H NMR: Acquire a standard one-pulse ^1H spectrum. Typical parameters include a 30-45° pulse angle, a relaxation delay of 1-2 seconds, and a sufficient number of scans (e.g., 16-64) to achieve a good signal-to-noise ratio.
 - ^{13}C NMR: Acquire a proton-decoupled ^{13}C spectrum. A larger number of scans is typically required due to the lower natural abundance of ^{13}C .
 - 2D NMR (Optional but Recommended): For unambiguous assignment, acquire 2D NMR spectra such as COSY (Correlation Spectroscopy) to establish ^1H - ^1H couplings and HSQC (Heteronuclear Single Quantum Coherence) to correlate directly bonded ^1H and ^{13}C atoms.[3] HMBC (Heteronuclear Multiple Bond Correlation) can be used to identify long-range ^1H - ^{13}C correlations.

Workflow for NMR Analysis



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Caption: Workflow for NMR spectroscopic analysis.

Mass Spectrometry: Determining Molecular Weight and Fragmentation

Mass spectrometry (MS) is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ions. It is indispensable for determining the molecular weight of a compound and providing structural information through the analysis of fragmentation patterns.^[7] Hyphenated techniques like Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS) are particularly useful for analyzing complex mixtures and separating isomers.^[7]

Key Fragmentation Pathways for Piperonyl Amine Derivatives

The electron ionization (EI) mass spectra of piperonyl amine derivatives often show a prominent molecular ion peak (M^+). A characteristic and often base peak in the mass spectrum of piperonyl-containing compounds is the tropylium-like ion at m/z 135, formed by the cleavage of the benzylic C-C or C-N bond. The fragmentation pattern of the amine side chain will be diagnostic for the specific derivative.

Comparative Mass Spectrometry Data

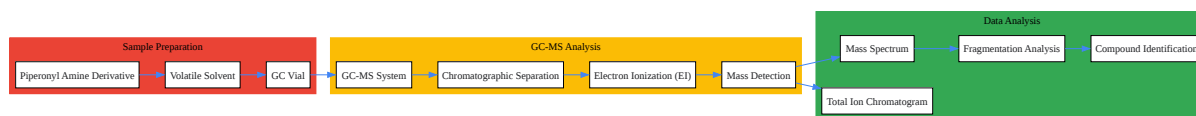
Compound	Ionization Mode	Molecular Ion (m/z)	Key Fragment Ions (m/z)
Piperonyl Amine	EI	151	135, 105, 77, 51[8]
N-Acetylpiperonylamine	EI	193	135, 151, 43
N-Benzoylpiperonylamine	EI	255	135, 105, 77

Note: The relative intensities of fragment ions can vary depending on the instrument and experimental conditions.

Experimental Protocol: GC-MS

- Sample Preparation: Prepare a dilute solution of the analyte (e.g., 1 mg/mL) in a volatile organic solvent such as methanol or ethyl acetate.
- Instrument Setup:
 - Use a GC system equipped with a suitable capillary column (e.g., a non-polar 5% phenyl-methylpolysiloxane column).
 - Set the injection port temperature to ensure efficient volatilization without thermal degradation (e.g., 250 °C).
 - Program the oven temperature to achieve good separation of the analyte from any impurities. A typical program might start at 100 °C and ramp up to 280 °C.
- Data Acquisition:
 - The mass spectrometer is typically operated in electron ionization (EI) mode at 70 eV.
 - Acquire data in full scan mode over a mass range of m/z 40-550 to detect the molecular ion and key fragments.[9]

Workflow for GC-MS Analysis



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Caption: Workflow for GC-MS analysis.

Fourier-Transform Infrared (FTIR) Spectroscopy: Identifying Functional Groups

FTIR spectroscopy is a rapid and non-destructive technique that provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation.^[10] For piperonyl amine derivatives, FTIR is particularly useful for confirming the presence of the amine, any carbonyl groups in derivatives, and the characteristic absorptions of the piperonyl moiety.

Characteristic FTIR Absorption Bands

Functional Group	Wavenumber (cm ⁻¹)	Description
N-H Stretch (Primary Amine)	3400-3250 (two bands)	Indicates the presence of a -NH ₂ group.
N-H Stretch (Secondary Amine)	3400-3250 (one band)	Indicates the presence of a -NH- group.
C-H Stretch (Aromatic)	3100-3000	C-H stretching on the benzene ring.
C-H Stretch (Aliphatic)	3000-2850	C-H stretching of the methylenedioxy and benzylic groups.
C=O Stretch (Amide)	1680-1630	Present in N-acyl derivatives.
C=C Stretch (Aromatic)	1600-1450	Benzene ring skeletal vibrations.
C-O-C Stretch (Ether)	1250-1000	Characteristic of the methylenedioxy group.

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

- **Sample Preparation:** Place a small amount of the solid or liquid sample directly onto the ATR crystal. No extensive sample preparation is required.
- **Instrument Setup:**
 - Use an FTIR spectrometer equipped with an ATR accessory.
 - Collect a background spectrum of the clean, empty ATR crystal.
- **Data Acquisition:**
 - Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

- The spectral range is typically 4000-400 cm^{-1} .^[2]

UV-Vis Spectroscopy: Probing the Electronic Transitions

UV-Vis spectroscopy provides information about the electronic transitions within a molecule. While it is less specific for structural elucidation compared to NMR and MS, it can be a useful complementary technique, particularly for quantitative analysis. Piperonyl amine derivatives typically exhibit strong absorption in the UV region due to the presence of the aromatic ring. The position of the maximum absorption (λ_{max}) can be influenced by the substitution on the amine group.

Comparative UV-Vis Data

Compound	Solvent	λ_{max} (nm)
Piperonyl Amine	Methanol	~235, ~285
N-Acetylpiperonylamine	Methanol	~238, ~288
N-Benzoylpiperonylamine	Methanol	~240, ~290

Note: The λ_{max} values are approximate and can be solvent-dependent.

Experimental Protocol: UV-Vis Spectroscopy

- Sample Preparation: Prepare a dilute solution of the analyte in a UV-transparent solvent (e.g., methanol, ethanol, or acetonitrile) in a quartz cuvette. The concentration should be adjusted to give an absorbance reading between 0.1 and 1.0.
- Instrument Setup:
 - Use a double-beam UV-Vis spectrophotometer.
 - Use the pure solvent as a blank.
- Data Acquisition:
 - Scan the sample over a wavelength range of approximately 200-400 nm.

Conclusion: An Integrated Approach

A comprehensive and reliable spectroscopic characterization of piperonyl amine derivatives necessitates an integrated approach. While ^1H and ^{13}C NMR provide the most detailed structural information, MS is crucial for determining the molecular weight and confirming the structure through fragmentation analysis. FTIR offers a quick and easy way to identify key functional groups, and UV-Vis spectroscopy can be a useful tool for quantitative analysis and for confirming the presence of the aromatic chromophore. By combining the data from these techniques, researchers can confidently elucidate the structures of novel piperonyl amine derivatives, ensuring the integrity and reproducibility of their scientific findings.

References

- Calvo-Castro, J., Guirguis, A., Zloh, M., & Stair, J. L. (2018). Raman Spectroscopy for the Analysis of Novel Psychoactive Substances (NPS). In *Light in Forensic Science: Issues and Applications* (pp. 257-278). Royal Society of Chemistry.
- Spectroscopy Online. (n.d.). Identification of Novel Psychoactive Substances Using Hyphenated Mass Spectrometric Techniques. Retrieved from [\[Link\]](#)
- AZoLifeSciences. (2022, August 30). Helping Identify Novel Psychoactive Substances. Retrieved from [\[Link\]](#)
- Characterization of new psychoactive substances by integrating benchtop NMR to multi-technique databases. (n.d.). PMC. Retrieved from [\[Link\]](#)
- Bruker. (n.d.). An Integrated Approach to Identifying New Psychoactive Substances. Retrieved from [\[Link\]](#)
- Synthesis and Spectroscopic Analysis of Piperine- and Piperlongumine-Inspired Natural Product Scaffolds and Their Molecular Docking with IL-1 β and NF- κ B Proteins. (n.d.). PMC. Retrieved from [\[Link\]](#)
- MDPI. (2020, June 19). Synthesis and Spectroscopic Analysis of Piperine- and Piperlongumine-Inspired Natural Product Scaffolds and Their Molecular Docking with IL-1 β and NF- κ B Proteins. Retrieved from [\[Link\]](#)

- Office of Justice Programs. (n.d.). Analytical and Synthetic Studies on Designer Drugs of the Piperazine Class. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). The numbering system used in piperine derivatives for ^1H and ^{13}C NMR.... Retrieved from [\[Link\]](#)
- PubMed. (2010, April 15). LC-MS/MS screening method for designer amphetamines, tryptamines, and piperazines in serum. Retrieved from [\[Link\]](#)
- NIST. (n.d.). Piperonylamine. Retrieved from [\[Link\]](#)
- SpectraBase. (n.d.). Piperonal - Optional[^1H NMR] - Spectrum - SpectraBase. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Identification of an acetal derivative of the piperonyl methyl ketone in tablets seized for suspected drug trafficking. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Analytical methods for the screening and determination of designer piperazines in oral fluid. Retrieved from [\[Link\]](#)
- MDPI. (2021, December 12). Rapid Targeted Method of Detecting Abused Piperazine Designer Drugs. Retrieved from [\[Link\]](#)
- Synthesis, Analysis, and Pharmacological Profile of Designer Piperazine Drugs. (n.d.). Retrieved from [\[Link\]](#)
- ARC Journals. (2016, July 15). Visible Spectrophotometric Method for the Determination of Pharmaceutically Important Aromatic Primary Amines by using P-N, N-Di. Retrieved from [\[Link\]](#)
- Synthesis, Spectroscopic Evaluation and Preliminary UV-Vis Titration Study of 1,2-bis[N,N'-6-(3-pyridylmethylamido)pyridyl- 2-carboxyamido]butane as a Potential Anion Receptor. (n.d.). Retrieved from [\[Link\]](#)
- Reddit. (2025, March 17). ^1H nmr of piperonal. Retrieved from [\[Link\]](#)

- MDPI. (2022, February 9). ¹³C NMR Spectroscopic Studies of Intra- and Intermolecular Interactions of Amino Acid Derivatives and Peptide Derivatives in Solutions. Retrieved from [\[Link\]](#)
- UV-VIS spectra of benzyl- and phenyl derivatives of piperazine and pentedrone. (n.d.). Retrieved from [\[Link\]](#)
- A Combined Experimental and DFT Mechanistic Study for the Unexpected Nitrosolysis of N-hydroxymethyldialkylamines in Fuming Nitric Acid - Supporting Information. (n.d.). Retrieved from [\[Link\]](#)
- Synthesis and characterization of heterocyclic compounds from amine derivative. (n.d.). Retrieved from [\[Link\]](#)
- SpectraBase. (n.d.). Piperonal - Optional [¹³C NMR] - Chemical Shifts - SpectraBase. Retrieved from [\[Link\]](#)
- MDPI. (2023, January 9). Synthesis, Spectroscopic Characterization, Antibacterial Activity, and Computational Studies of Novel Pyridazinone Derivatives. Retrieved from [\[Link\]](#)
- IU Indianapolis ScholarWorks. (n.d.). Formation and identification of novel derivatives of primary amine and zwitterionic drugs. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). FT-IR spectra of piperine before (A) and after (B) its transformation.... Retrieved from [\[Link\]](#)
- PMC. (2023, September 20). Synthesis, spectroscopic, DFT calculations, biological activity, SAR, and molecular docking studies of novel bioactive pyridine derivatives. Retrieved from [\[Link\]](#)
- Applied Science and Biotechnology Journal for Advanced Research. (n.d.). FTIR Spectroscopic Analysis of Pyrimidine Derivatives: A Comprehensive Review. Retrieved from [\[Link\]](#)
- ResearchGate. (2023, September 13). (PDF) Synthesis, spectroscopic, DFT calculations, biological activity, SAR, and molecular docking studies of novel bioactive pyridine derivatives. Retrieved from [\[Link\]](#)

- PubMed. (2011, April 18). An FTIR spectroscopic study on the effect of molecular structural variations on the CO₂ absorption characteristics of heterocyclic amines. Retrieved from [\[Link\]](#)
- SCIRP. (n.d.). Heterocyclic Synthesis via Enaminones: Synthesis and Molecular Docking Studies of Some Novel Heterocyclic Compounds Containing Sulfonamide Moiety. Retrieved from [\[Link\]](#)
- PMC. (n.d.). Piperonal chalcone derivative incorporating the pyrazolo[3,4-b]pyridine moiety; crystal structure, spectroscopic characterization and quantum chemical investigations. Retrieved from [\[Link\]](#)
- Office of Justice Programs. (n.d.). Structural Characterization of Emerging Synthetic Drugs. Retrieved from [\[Link\]](#)
- ResearchGate. (2026, January 28). Spectroscopic, Structural, and Computational Characterization of a Novel Piperidyl-Sulphonyl-Thiazolidinone Derivative | Request PDF. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). UV-Visible absorption spectra of 3-(3,4-dihydroxyphenyl). Retrieved from [\[Link\]](#)
- MDPI. (n.d.). Synthesis, Dynamic NMR Characterization, and XRD Study of 2,4-Difluorobenzoyl-Substituted Piperazines. Retrieved from [\[Link\]](#)
- Trends in Sciences. (2024, February 25). Synthesis, Spectroscopic Evaluations and UV-Vis Titration Studies of New Symmetrical Amide Compounds Derived from N-6-[(4-pyridylmethylamino)carbonyl]-pyridine-2-carboxylic Acid Methyl Ester. Retrieved from [\[Link\]](#)

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- 3. Synthesis and Spectroscopic Analysis of Piperine- and Piperlongumine-Inspired Natural Product Scaffolds and Their Molecular Docking with IL-1 β and NF- κ B Proteins - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. Piperonylamine(2620-50-0) 1H NMR spectrum [chemicalbook.com]
- 6. mdpi.com [mdpi.com]
- 7. spectroscopyonline.com [spectroscopyonline.com]
- 8. Piperonylamine [webbook.nist.gov]
- 9. researchgate.net [researchgate.net]
- 10. documents.thermofisher.com [documents.thermofisher.com]
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